

use of N5,N5-dimethylthiazole-2,5-diamine in materials science research

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Compound of Interest

Compound Name: *N5,N5-dimethylthiazole-2,5-diamine*

Cat. No.: *B1500786*

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Application of Thiazole Diamines in Advanced Materials Research

A focus on **N5,N5-dimethylthiazole-2,5-diamine** and its analogues

Introduction:

Thiazole-containing compounds are a significant class of heterocycles widely recognized for their diverse applications in medicinal chemistry and drug development.[1] In the realm of materials science, the incorporation of the thiazole nucleus into polymer backbones has garnered considerable interest due to the unique properties it imparts, such as high thermal stability, enhanced mechanical strength, and valuable optoelectronic characteristics.[2][3] While specific research on **N5,N5-dimethylthiazole-2,5-diamine** in materials science is limited, its structural analogues, particularly other diaminothiazoles, serve as crucial building blocks for a variety of high-performance polymers. This document provides detailed application notes and experimental protocols based on the established use of these related thiazole diamines, offering a predictive insight into the potential of **N5,N5-dimethylthiazole-2,5-diamine** in advanced materials.

The presence of both nitrogen and sulfur atoms in the thiazole ring contributes to its aromaticity and allows for the synthesis of polymers with good thermal stability.[2] These polymers find applications in areas requiring robust materials that can withstand harsh conditions. This

includes the development of flame-retardant coatings, high-performance films, and advanced composites.[4] Furthermore, the conjugated nature of the thiazole ring makes it a suitable component for electronic materials, including conductive polymers and materials for organic solar cells.[5][6]

I. Application Notes

High-Performance Polyimides

Thiazole diamines are excellent monomers for the synthesis of polyimides, a class of polymers known for their exceptional thermal stability, chemical resistance, and mechanical properties. The incorporation of a thiazole ring into the polyimide backbone can further enhance these properties.

Key Advantages:

- **Enhanced Thermal Stability:** The rigid, aromatic structure of the thiazole ring contributes to high glass transition temperatures (T_g) and decomposition temperatures (T_d).[7]
- **Improved Mechanical Properties:** Thiazole-containing polyimides are expected to exhibit high tensile strength and modulus, making them suitable for demanding structural applications.[7]
- **Good Dielectric Properties:** These materials often possess low dielectric constants, which is advantageous for applications in microelectronics.[7]

Potential Applications:

- Aerospace components
- Flexible electronic substrates
- High-temperature adhesives and coatings
- Gas separation membranes

Conductive Polymers

The conjugated π -system of the thiazole ring makes it an attractive building block for synthesizing conductive polymers. Through oxidative polymerization or copolymerization with

other aromatic monomers, it is possible to create materials with tunable electronic properties.

Key Features:

- **Semiconducting Nature:** Thiazole-based polymers inherently possess semiconducting properties.[5]
- **Doping Capability:** The electrical conductivity of these polymers can be significantly enhanced through chemical doping.[1][5]
- **Good Environmental Stability:** The thiazole moiety can impart greater stability compared to some other heterocyclic conductive polymers.

Potential Applications:

- Organic field-effect transistors (OFETs)
- Organic photovoltaics (OPVs)[6]
- Sensors and biosensors
- Antistatic coatings

Flame-Retardant Materials

The presence of nitrogen and sulfur in the thiazole ring contributes to the inherent flame-retardant properties of materials in which it is incorporated. When burned, these elements can form a stable char layer that inhibits further combustion.

Key Attributes:

- **Synergistic Flame Retardancy:** The combination of nitrogen and sulfur has a synergistic effect on flame retardancy.[4]
- **Reduced Smoke and Toxic Gas Emission:** Compared to halogenated flame retardants, thiazole-based materials can offer a safer alternative.

Potential Applications:

- Flame-retardant coatings for textiles and construction materials[4]
- Intumescent coatings
- Fire-resistant composites and plastics

II. Quantitative Data

The following tables summarize typical properties of polymers derived from thiazole diamine analogues. These values provide a benchmark for the expected performance of materials synthesized using **N5,N5-dimethylthiazole-2,5-diamine**.

Table 1: Thermal Properties of Thiazole-Containing Polymers

Polymer Type	Monomers	Glass Transition Temp. (Tg) (°C)	5% Weight Loss Temp. (TGA) (°C)
Polyimide	2-amino-5-[4-(4'-aminophenoxy)phenyl]-thiazole and various dianhydrides	268 - 329	422 - 507
Polyurea	Thiazole-based diamine and various diisocyanates	Not Reported	Initial decomposition ~160
Poly(phenylene-thiazolo[5,4-d]thiazole)	Terephthalaldehyde and rubeanic acid	Not Reported	358

Data compiled from various sources.[1][7][8]

Table 2: Mechanical and Electrical Properties of Thiazole-Containing Polymers

Polymer Type	Property	Value
Polyimide	Tensile Strength	105.4 - 125.3 MPa
Elongation at Break	6 - 13 %	
Dielectric Constant (10 MHz)	3.01 - 3.18	
Poly(phenylene-thiazolo[5,4-d]thiazole)	Electrical Conductivity (undoped)	0.35 $\mu\text{S/cm}$
Electrical Conductivity (Fe(III) doped)	12 $\mu\text{S/cm}$	
Optical Band Gap	2.56 eV	
Thiazolo[5,4-d]thiazole-based copolymer	Field-Effect Carrier Mobility	up to $3.8 \times 10^{-3} \text{ cm}^2/\text{Vs}$

Data compiled from various sources.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

III. Experimental Protocols

The following are representative protocols for the synthesis and characterization of polymers using thiazole diamines.

Protocol 1: Synthesis of a Thiazole-Containing Polyimide via One-Step Polycondensation

Objective: To synthesize a high-molecular-weight polyimide from a thiazole-containing diamine and an aromatic dianhydride.

Materials:

- Thiazole diamine monomer (e.g., 2,5-diaminothiazole or an analogue)
- Aromatic dianhydride (e.g., pyromellitic dianhydride - PMDA)
- High-boiling point aprotic polar solvent (e.g., N-methyl-2-pyrrolidone - NMP, or m-cresol)

- Inert gas (Nitrogen or Argon)

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a nitrogen inlet, and a condenser, dissolve the thiazole diamine monomer in the chosen solvent under a continuous flow of inert gas.
- Once the diamine has completely dissolved, add an equimolar amount of the aromatic dianhydride to the solution in one portion.
- Heat the reaction mixture to a temperature between 180-200°C and maintain for 4-6 hours with continuous stirring. The viscosity of the solution will increase as the polymerization proceeds.
- After the reaction is complete, cool the viscous solution to room temperature.
- Precipitate the polymer by pouring the solution into a non-solvent such as methanol or ethanol with vigorous stirring.
- Collect the fibrous polymer precipitate by filtration and wash it thoroughly with fresh non-solvent to remove any residual solvent and unreacted monomers.
- Dry the polymer in a vacuum oven at 80-100°C until a constant weight is achieved.

Characterization:

- FTIR Spectroscopy: To confirm the formation of the imide ring (characteristic peaks around 1780 cm^{-1} and 1720 cm^{-1}).
- ^1H NMR Spectroscopy: To elucidate the polymer structure.
- Gel Permeation Chromatography (GPC): To determine the molecular weight and molecular weight distribution.
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature.

Protocol 2: Synthesis of Poly(2-aminothiazole) via Chemical Oxidative Polymerization

Objective: To synthesize a conductive polymer from a 2-aminothiazole monomer.

Materials:

- 2-aminothiazole monomer
- Oxidizing agent (e.g., ammonium persulfate - $(\text{NH}_4)_2\text{S}_2\text{O}_8$ or ferric chloride - FeCl_3)
- Solvent (e.g., deionized water, acetonitrile, or nitromethane)
- Dopant (optional, e.g., hydrochloric acid - HCl)

Procedure:

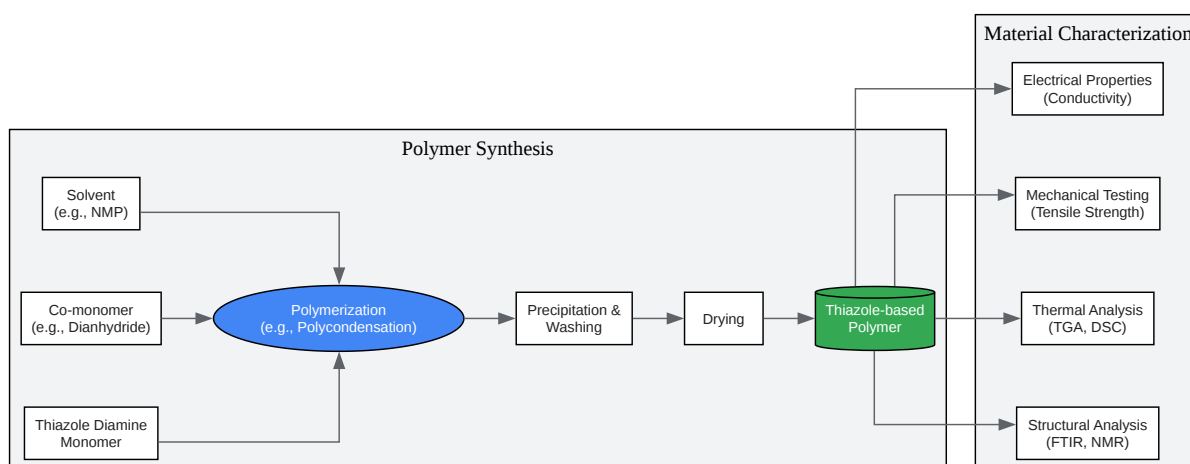
- Dissolve the 2-aminothiazole monomer in the chosen solvent in a reaction vessel. If a dopant is to be used, it should be added to this solution.
- Separately, prepare a solution of the oxidizing agent in the same solvent.
- Slowly add the oxidant solution to the monomer solution dropwise with constant stirring at a controlled temperature (typically between 0-25°C).
- Allow the reaction to proceed for a specified time, typically 12-24 hours. A dark-colored precipitate of the polymer will form.
- Collect the polymer precipitate by filtration.
- Wash the polymer repeatedly with the solvent and then with a non-solvent (e.g., methanol) to remove the oxidant, unreacted monomer, and oligomers.
- Dry the resulting polymer powder in a vacuum oven at 60°C.

Characterization:

- FTIR and UV-Vis Spectroscopy: To confirm the polymer structure and study the electronic transitions.
- Scanning Electron Microscopy (SEM): To investigate the morphology of the polymer.
- Four-Point Probe Method: To measure the electrical conductivity of the pressed polymer pellet.
- Cyclic Voltammetry (CV): To study the electrochemical properties and determine the band gap.

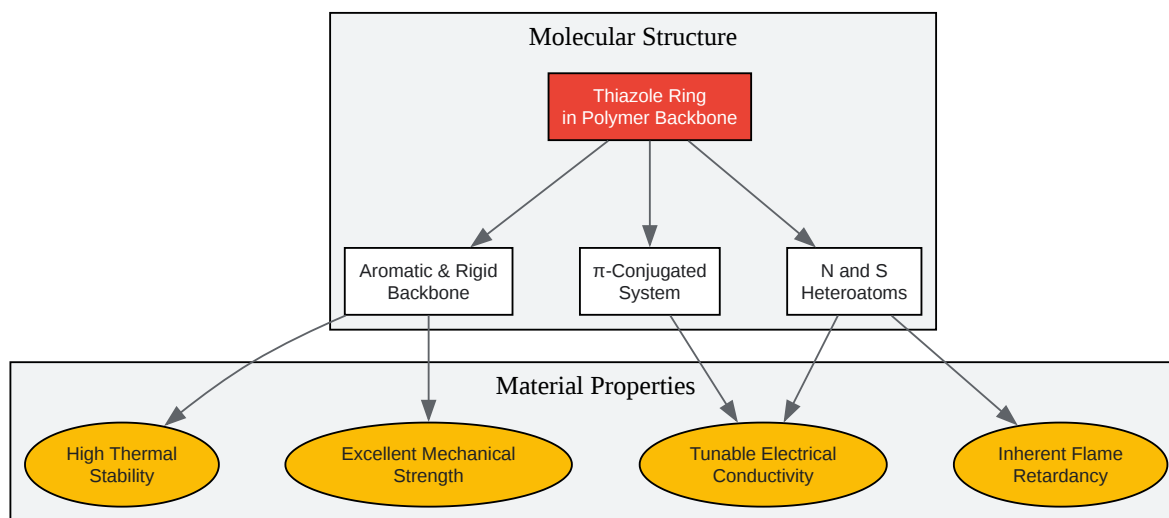
IV. Visualizations

The following diagrams illustrate key workflows and relationships in the context of thiazole-based materials science research.



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Caption: Workflow for the synthesis and characterization of thiazole-based polymers.



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Caption: Structure-property relationships in thiazole-containing polymers.

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